

L-Glucono-1,5-lactone chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Glucono-1,5-lactone*

Cat. No.: *B118746*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties and Structure of **L-Glucono-1,5-lactone**

This technical guide provides a comprehensive overview of the chemical properties and structure of **L-Glucono-1,5-lactone**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

L-Glucono-1,5-lactone is the cyclic ester of L-gluconic acid.^[1] Its structure consists of a six-membered ring, making it a delta-lactone.

Molecular Structure of **L-Glucono-1,5-lactone**

Caption: 2D chemical structure of **L-Glucono-1,5-lactone**.

Physicochemical Properties

A summary of the key physicochemical properties of **L-Glucono-1,5-lactone** is presented in the table below.

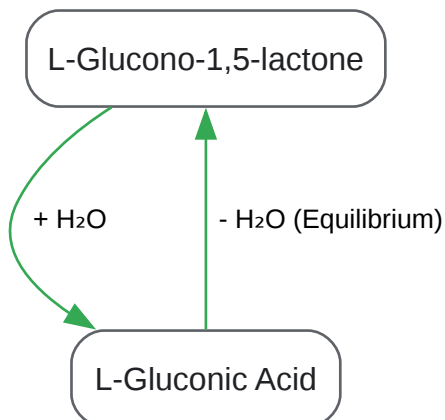
Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₆	[1]
Molecular Weight	178.14 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	155 °C	[1]
Solubility	Freely soluble in water; sparingly soluble in ethanol.	
Purity (by HPLC)	≥93%	[1]

Hydrolysis of L-Glucono-1,5-lactone

In aqueous solutions, **L-Glucono-1,5-lactone** undergoes hydrolysis to form an equilibrium mixture with L-gluconic acid. This reaction is influenced by factors such as temperature and pH. The hydrolysis proceeds more rapidly at higher temperatures and pH values.

Hydrolysis of L-Glucono-1,5-lactone

Hydrolysis of L-Glucono-1,5-lactone to L-Gluconic Acid



[Click to download full resolution via product page](#)

Caption: Equilibrium reaction of **L-Glucono-1,5-lactone** hydrolysis.

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation and confirmation of **L-Glucono-1,5-lactone**.

Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **L-Glucono-1,5-lactone** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D_2O , DMSO-d_6). Ensure the sample is fully dissolved.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters: pulse angle of $30\text{-}45^\circ$, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.
 - Typical parameters: pulse angle of $30\text{-}45^\circ$, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds. A larger number of scans will be required compared to ^1H NMR.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak or an internal standard (e.g., TMS).

Fourier-Transform Infrared (FTIR) Spectroscopy

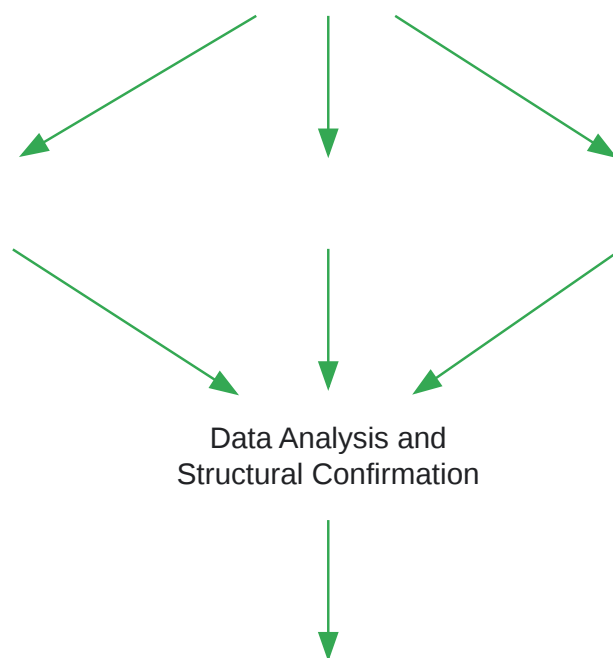
Objective: To identify the functional groups present in **L-Glucono-1,5-lactone**.

Methodology:

- Sample Preparation (KBr Pellet Method):
 - Thoroughly mix a small amount of **L-Glucono-1,5-lactone** (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) in an agate mortar and pestle.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Instrumentation: Use an FTIR spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - Typically, spectra are collected in the mid-infrared range ($4000\text{-}400\text{ cm}^{-1}$). Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups of **L-Glucono-1,5-lactone**, such as the C=O stretch of the lactone and the O-H stretches of the hydroxyl groups.

Experimental Workflow for Characterization

Workflow for the Physicochemical Characterization of L-Glucono-1,5-lactone

[Click to download full resolution via product page](#)

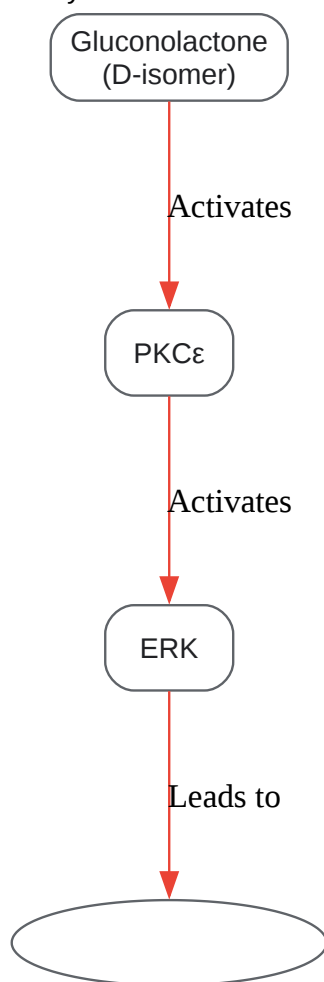
Caption: A typical experimental workflow for the characterization of **L-Glucono-1,5-lactone**.

Biological Activity and Signaling Pathways

While research on the specific biological roles of **L-Glucono-1,5-lactone** is ongoing, studies on its isomer, D-glucono-1,5-lactone (also known as gluconolactone), have suggested potential involvement in cellular signaling pathways. For instance, gluconolactone has been reported to relieve ischemia/perfusion-induced cardiac injury through the activation of the extracellular signal-regulated kinase (ERK) signaling pathway. It is thought that gluconolactone may activate this pathway via Protein Kinase C epsilon (PKCε).

Potential Signaling Pathway Involvement

Hypothesized Signaling Pathway for Gluconolactone-Mediated Cardioprotection

[Click to download full resolution via product page](#)

Caption: A proposed signaling pathway for the cardioprotective effects of gluconolactone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.usbio.net [cdn.usbio.net]
- To cite this document: BenchChem. [L-Glucono-1,5-lactone chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b118746#l-glucono-1-5-lactone-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com